

Purification techniques for 1,7-Naphthyridine-2-carboxylic acid

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Compound of Interest

Compound Name: 1,7-Naphthyridine-2-carboxylic acid

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Technical Support Center: 1,7-Naphthyridine-2-carboxylic acid

A Senior Application Scientist's Guide to Purification and Troubleshooting

Welcome to the technical support center for **1,7-Naphthyridine-2-carboxylic acid**. This guide is designed for researchers, medicinal chemists, and process development scientists who work with this versatile heterocyclic compound. As a molecule of interest in pharmaceutical and materials science research, achieving high purity is paramount for reliable downstream applications and data integrity.^[1] This document provides practical, field-tested advice in a direct question-and-answer format to address common challenges encountered during its purification.

Frequently Asked Questions (FAQs)

Q1: What is 1,7-Naphthyridine-2-carboxylic acid and why is its purity critical?

1,7-Naphthyridine-2-carboxylic acid is a heterocyclic compound featuring a fused pyridine ring system (a diazanaphthalene) with a carboxylic acid substituent.^[2] Naphthyridine scaffolds are prevalent in medicinal chemistry, forming the core of various biologically active agents, including antibacterial and anticancer drugs.^{[1][3][4]} The purity of this compound is critical because even trace impurities can interfere with biological assays, lead to incorrect structure-

activity relationship (SAR) conclusions, or inhibit desired crystal formation in materials science applications. For drug development, regulatory standards demand exceptionally high purity (>98%) to ensure safety and efficacy.[5][6]

Q2: What are the key physicochemical properties of this compound relevant to purification?

Understanding the molecule's properties is the first step to designing a robust purification strategy.

- Structure: The molecule contains both a basic nitrogenous ring system (the naphthyridine core) and an acidic functional group (the carboxylic acid). This amphoteric nature is key to its purification.
- Solubility: While specific solubility data is not widely published, its structure suggests it will be poorly soluble in non-polar organic solvents (e.g., hexanes, toluene) and more soluble in polar aprotic solvents (e.g., DMSO, DMF) and polar protic solvents, particularly under basic or acidic conditions.[7]
- pKa: The carboxylic acid group (-COOH) typically has a pKa in the range of 3-5, making it readily deprotonated by weak bases. The pyridine-like nitrogen atoms are basic, with pKa values generally lower than aliphatic amines, making them protonated in strongly acidic conditions.

Table 1: Key Properties of **1,7-Naphthyridine-2-carboxylic acid**

Property	Value	Source
CAS Number	316155-87-0	[7][8]
Molecular Formula	C ₉ H ₆ N ₂ O ₂	[2][7]
Molecular Weight	174.16 g/mol	[7][8]
Purity (Typical)	>95-98%	[6]

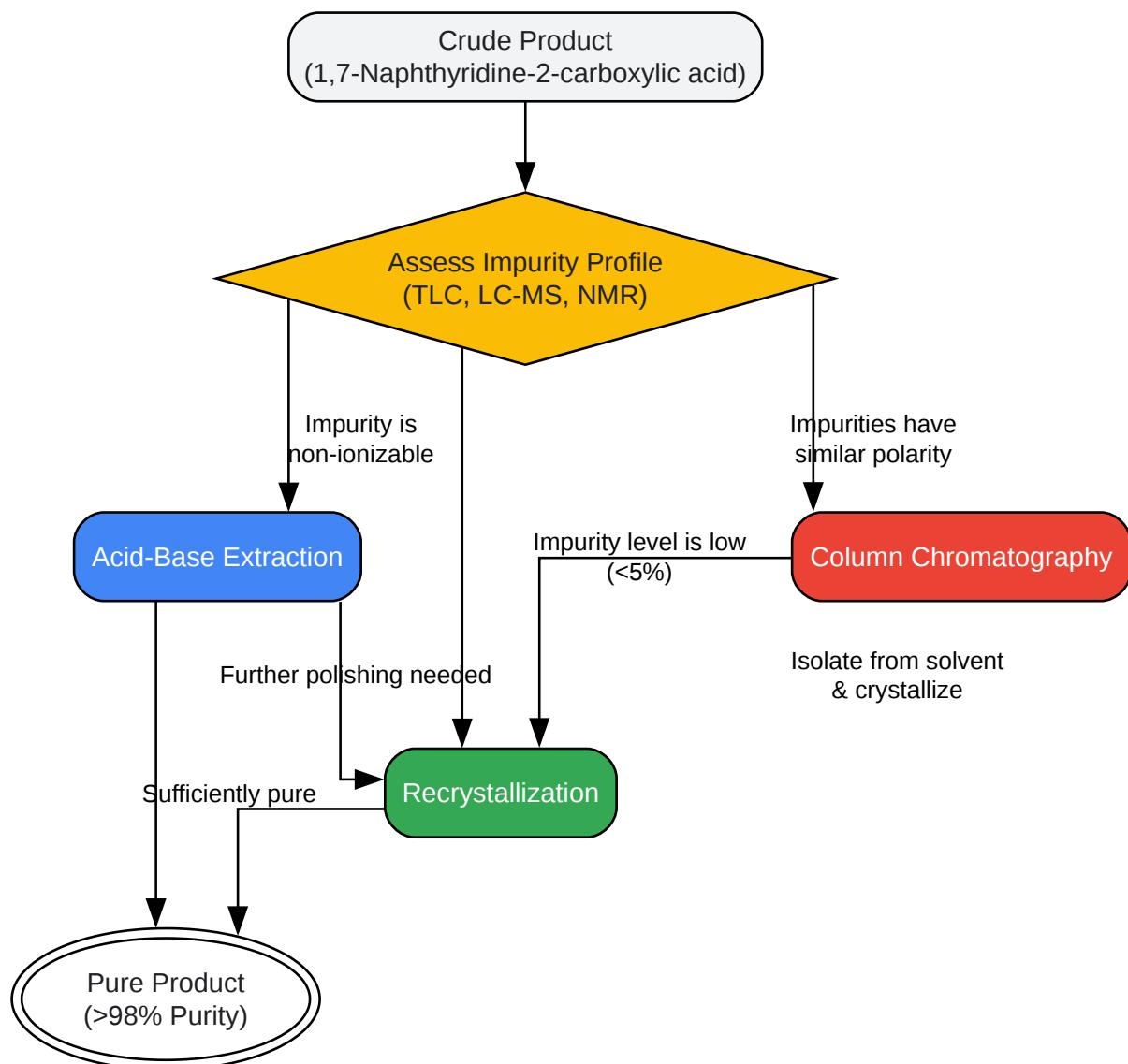
Q3: What are the most common purification techniques for this molecule?

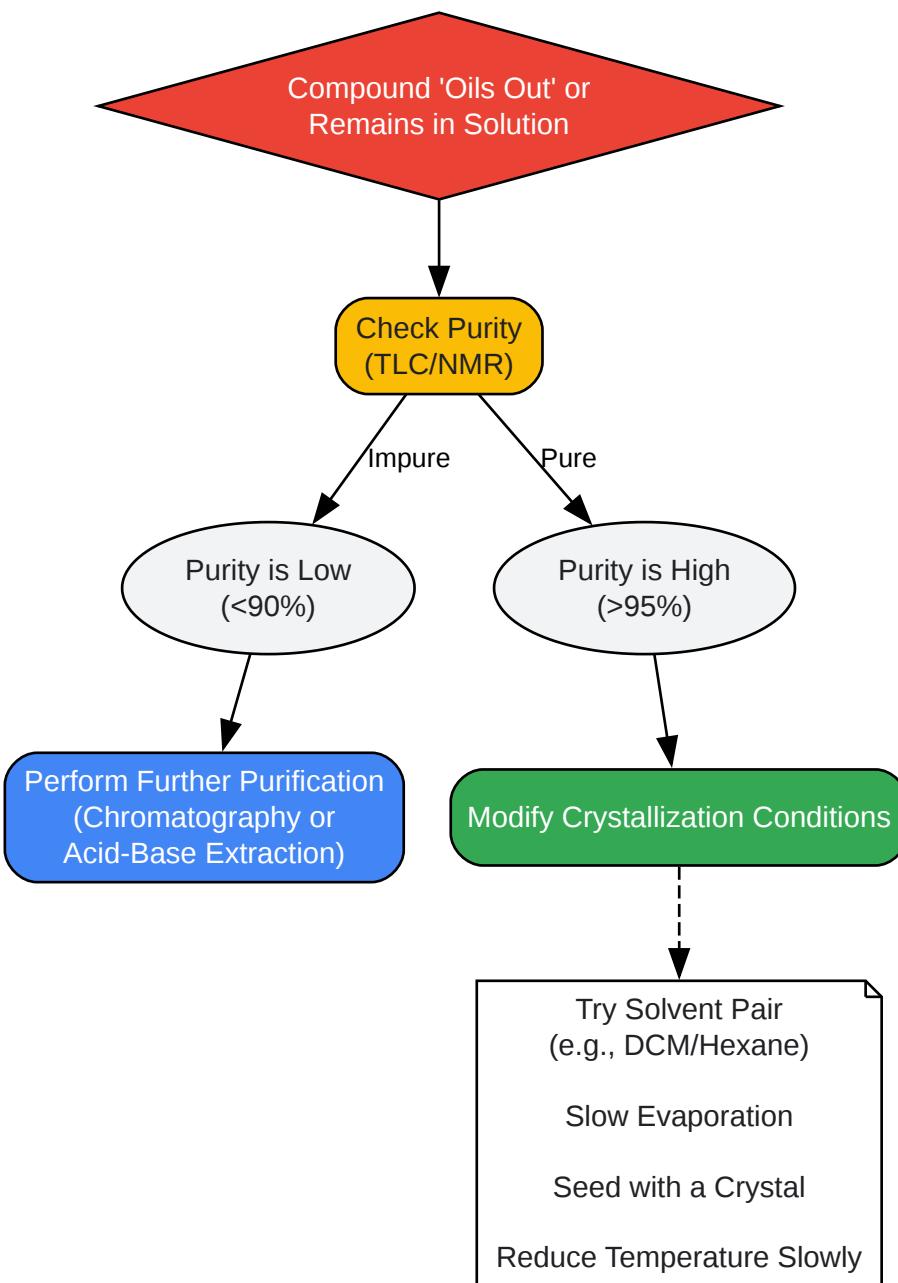
Based on its structure, the three primary purification techniques are:

- Acid-Base Extraction: This leverages the amphoteric nature of the molecule to separate it from neutral or oppositely charged impurities.
- Recrystallization: Ideal for removing small amounts of impurities, provided a suitable solvent can be identified. This is often the final step to obtain highly crystalline material.
- Chromatography: Both normal-phase and reverse-phase column chromatography can be effective, particularly for removing impurities with similar chemical properties.

Purification Method Selection Workflow

The choice of method depends on the nature of the impurities and the scale of your experiment. The following workflow provides a general decision-making framework.





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